

Purifying Crude 2-Methoxy-4-(2-nitrovinyl)phenol: A Detailed Recrystallization Protocol

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Compound of Interest

Compound Name: 2-Methoxy-4-(2-nitroethyl)phenol

Cat. No.: B1322864

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This application note provides a comprehensive protocol for the purification of crude 2-Methoxy-4-(2-nitrovinyl)phenol via recrystallization. This procedure is designed for researchers, scientists, and professionals in drug development to achieve a high-purity, crystalline final product, which is crucial for subsequent synthetic applications and biological assays.

2-Methoxy-4-(2-nitrovinyl)phenol, a derivative of vanillin, serves as a valuable precursor in the synthesis of various pharmaceutical compounds. Its purity is paramount to ensure the desired reaction outcomes and to avoid the introduction of impurities in downstream processes. Recrystallization is a robust and effective technique for purifying this compound from crude reaction mixtures.^[1]

The fundamental principle of this purification method relies on the differential solubility of 2-Methoxy-4-(2-nitrovinyl)phenol and its impurities in a chosen solvent system at varying temperatures. An ideal solvent will dissolve the compound completely at an elevated temperature and allow it to crystallize out of the solution upon cooling, while the impurities remain dissolved in the solvent.

Solvent Selection and Performance

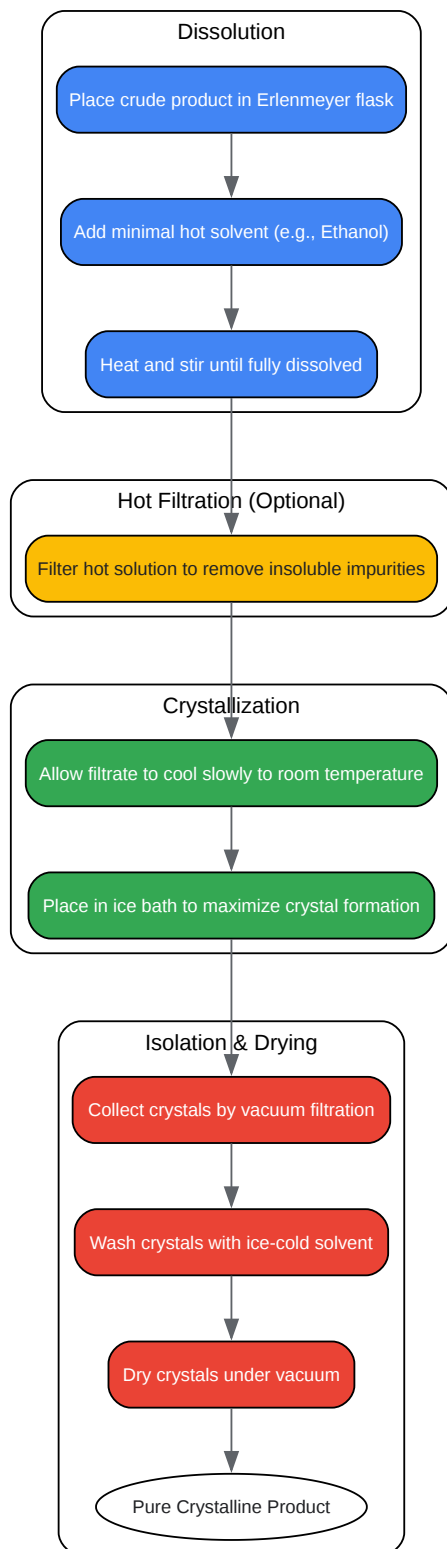
The choice of solvent is the most critical factor for a successful recrystallization. For phenolic compounds like 2-Methoxy-4-(2-nitrovinyl)phenol, polar protic solvents such as alcohols are often suitable. The following table summarizes solvent suitability based on available data.

Solvent	Suitability	Observations	Quantitative Data
Ethanol	Recommended	Good solubility at boiling point, low solubility at room temperature. ^[1] Promotes the formation of pure, larger crystals with slow cooling. ^[1]	Yield: High (specific percentage not cited in sources)
Isopropanol	Recommended	Similar solubility profile to ethanol, making it a suitable alternative. ^[1]	Yield: Not specified
Methanol	Suitable	Effective in producing fibrous, cotton-like crystals. ^[2]	Yield: 54-63% (based on crude starting material from synthesis) ^[2] Solvent Ratio: ~15 mL per gram of crude product ^[2]

Experimental Workflow

The following diagram outlines the key steps in the recrystallization protocol for 2-Methoxy-4-(2-nitrovinyl)phenol.

Recrystallization Workflow for 2-Methoxy-4-(2-nitrovinyl)phenol

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References

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- 2. Sciencemadness Discussion Board - 2-(4-hydroxy-3-methoxy-phenyl)-nitroethene/Vanillin nitrostyrene - Powered by XMB 1.9.11 [sciencemadness.org]
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